

Technical Guide: Physical Properties of Tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate*

Cat. No.: *B153212*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate**, a key building block in medicinal chemistry and drug development. This document compiles available data for the racemic mixture and its individual enantiomers, outlines standard experimental protocols for property determination, and illustrates a common synthetic pathway.

Core Physical Properties

The physical characteristics of **tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate** are crucial for its handling, storage, and application in synthetic chemistry. The following tables summarize the key physical data for the racemic mixture and its stereoisomers.

Racemic **Tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate** (CAS: 270912-72-6)

| Property | Value | Notes |
|---------------------------|---|--|
| Molecular Formula | C ₁₀ H ₂₀ N ₂ O ₂ | |
| Molecular Weight | 200.28 g/mol | [1][2] |
| Appearance | Solid | [3] |
| Melting Point | 60-65°C or 206-210°C | A notable discrepancy exists in supplier data.[3][4] |
| Boiling Point | 280.3 ± 13.0 °C (Predicted) | At 760 mmHg.[3][4] |
| Density | 1.0 ± 0.1 g/cm ³ (Predicted) | [3] |
| Solubility | Soluble in ether, methanol, and dichloromethane. | [3] |
| pKa (Acidity Coefficient) | 10.12 ± 0.29 (Predicted) | |
| Refractive Index | 1.4740 - 1.486 | [3][4] |
| Storage Temperature | 2-8°C | [3][4] |

Note on Melting Point Discrepancy: There is a significant variation in the reported melting points for the racemic compound. While one source indicates a range of 60-65°C[3], others report a much higher range of 206-210°C[4]. This could be due to differences in purity, crystalline form (polymorphism), or measurement conditions. Researchers should verify this property for their specific batch of material.

(S)-tert-Butyl 3-(aminomethyl)pyrrolidine-1-carboxylate (CAS: 199175-10-5)

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₀ H ₂₀ N ₂ O ₂ |
| Molecular Weight | 200.28 g/mol |
| IUPAC Name | tert-butyl (3S)-3-(aminomethyl)pyrrolidine-1-carboxylate |

(R)-tert-Butyl 3-(aminomethyl)pyrrolidine-1-carboxylate (CAS: 199174-29-3)

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₀ H ₂₀ N ₂ O ₂ |
| Molecular Weight | 200.28 g/mol |
| IUPAC Name | tert-butyl (3R)-3-(aminomethyl)pyrrolidine-1-carboxylate |

Experimental Protocols for Physical Property Determination

While specific experimental procedures for the determination of the physical properties of this exact compound are not readily available in the public domain, the following outlines standard laboratory methodologies that are typically employed.

Melting Point Determination

The melting point is determined using a digital melting point apparatus. A small, dry sample of the compound is packed into a capillary tube and placed in the apparatus. The temperature is ramped up at a controlled rate, and the range from which the substance first begins to melt to when it becomes completely liquid is recorded. For high accuracy, the apparatus is calibrated with known standards.

Boiling Point Determination

The boiling point is typically measured at a specific pressure. For small quantities, a common method involves placing the liquid in a test tube with a capillary tube (sealed at one end) inverted inside it. The setup is heated, and the temperature at which a steady stream of bubbles emerges from the capillary tube, and upon slight cooling, the liquid is drawn back into the capillary, is recorded as the boiling point. Given the high predicted boiling point, this would likely be performed under reduced pressure (vacuum distillation) to prevent decomposition.

Density Measurement

The density of a solid can be determined using gas pycnometry, which measures the volume of the solid by displacing an inert gas. The density is then calculated by dividing the mass of the

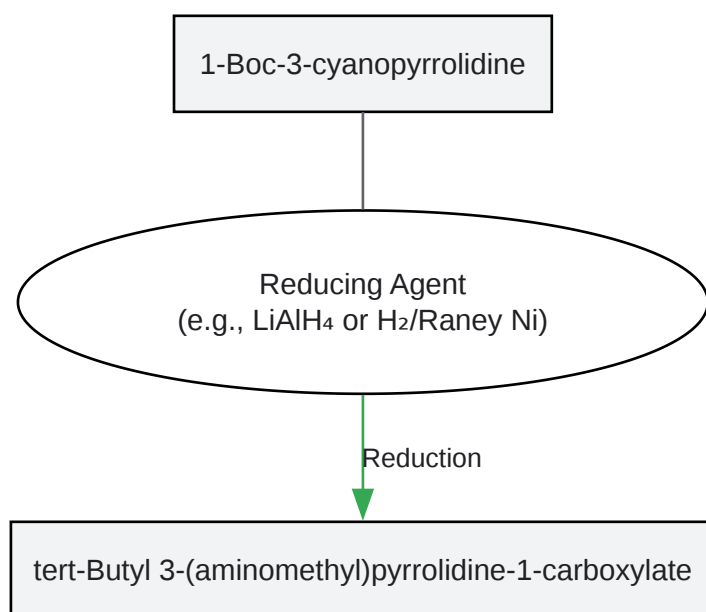
sample by the measured volume. For a liquid form or a solution, a pycnometer or a digital density meter can be used.

Solubility Assessment

A qualitative assessment of solubility is performed by adding a small, weighed amount of the solute to a known volume of the solvent at a specific temperature. The mixture is agitated, and the substance is observed for dissolution. For quantitative analysis, a saturated solution is prepared, and the concentration of the dissolved solute is determined using techniques such as HPLC or gravimetric analysis after solvent evaporation.

Synthetic Pathway Visualization

A common and efficient method for the synthesis of **tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate** involves the reduction of a nitrile precursor. This workflow is illustrated below.



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A simplified workflow for the synthesis of the target compound.

This diagram illustrates the reduction of the cyano group of 1-Boc-3-cyanopyrrolidine to the primary amine of **tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate**. This is a standard transformation in organic synthesis, often achieved with reagents like lithium aluminum hydride (LiAlH₄) or catalytic hydrogenation.

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